

Comprehensive Safety and Handling Guide for Ro 67-4853

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Compound of Interest

Compound Name: Ro 67-4853
CAS No.: 302841-89-0
Cat. No.: B1679490

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **Ro 67-4853**, a positive allosteric modulator of metabotropic glutamate 1 (mGlu1) receptors.^{[1][2]} Adherence to these procedures is critical to ensure personnel safety and maintain research integrity. While specific toxicity data for **Ro 67-4853** is limited, it should be treated as a hazardous substance due to its biological activity.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin, and eye contact. The following table summarizes the required PPE for handling **Ro 67-4853**.

PPE Category	Item	Specification	Purpose
Hand Protection	Disposable Gloves	Nitrile or latex, powder-free	Prevents skin contact and absorption.
Body Protection	Laboratory Coat	Standard, fully buttoned	Protects against splashes and spills of the compound and solvents.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Prevents eye contact with the crystalline solid or solutions.
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	Recommended when handling the crystalline powder outside of a ventilated enclosure.	Minimizes inhalation of aerosolized particles.

This table is based on general safety protocols for hazardous research chemicals and recommendations for similar neuroactive compounds.[\[3\]](#)

Operational Plan: From Receipt to Disposal

A structured approach to handling **Ro 67-4853** is crucial for operational safety and efficiency.

2.1. Receiving and Storage

- Upon receipt, verify the integrity of the container.
- **Ro 67-4853** is supplied as a crystalline solid and should be stored at room temperature.[\[4\]](#)
- Ensure the complete Safety Data Sheet (SDS), which should be provided by the supplier, is reviewed by all personnel handling the compound.[\[1\]](#)

2.2. Handling and Preparation of Solutions

- All handling of the solid compound, including weighing, should be performed in a chemical fume hood or a balance enclosure to minimize inhalation risk.
- **Ro 67-4853** is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide. [\[1\]](#) When preparing stock solutions, the solvent of choice should be purged with an inert gas. [\[1\]](#)
- Avoid generating dust when handling the solid form.
- Wash hands thoroughly after handling. [\[1\]](#)

2.3. Experimental Use

- When working with solutions, ensure adequate ventilation.
- If performing biological experiments, be aware that residual organic solvents may have physiological effects at low concentrations. [\[1\]](#)
- Aqueous solutions of **Ro 67-4853** are not recommended for storage for more than one day. [\[1\]](#)

Disposal Plan

All waste materials contaminated with **Ro 67-4853** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

3.1. Waste Segregation and Collection

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and weighing paper should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed, and appropriately labeled hazardous waste container. Do not mix incompatible wastes.

3.2. Disposal Procedures

- Ensure all waste containers are properly closed when not in use.

- Waste must be transported by a registered hazardous waste transporter to a permitted treatment, storage, or disposal facility.
- A hazardous waste manifest must accompany the waste from the point of generation to its final disposal.

Workflow for Safe Handling of Ro 67-4853



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Caption: Workflow for the safe handling of **Ro 67-4853** from receipt to disposal.

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